

Technical Guide: V-0219 Mechanism of Action and Metabolic Profiling

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Compound of Interest

Compound Name: V-0219

Cat. No.: B1368193

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Executive Summary & Compound Profile

V-0219 represents a significant shift in the pharmacological targeting of the Glucagon-Like Peptide-1 Receptor (GLP-1R). Unlike orthosteric agonists (e.g., semaglutide, liraglutide) which compete for the endogenous ligand binding site, **V-0219** is a Positive Allosteric Modulator (PAM). It binds to a distinct site on the receptor, inducing a conformational change that enhances the affinity or efficacy of endogenous GLP-1.

This mechanism offers two critical advantages for drug development:

- **Physiological Regulation:** As a PAM, **V-0219** amplifies the body's natural insulin response to glucose spikes (when GLP-1 is secreted) rather than constantly activating the receptor, potentially reducing the risk of hypoglycemia and receptor desensitization.
- **Oral Bioavailability:** Being a non-peptide small molecule (MW ~446.9 Da), **V-0219** overcomes the gastrointestinal stability issues plaguing peptide therapeutics, enabling oral administration without complex permeation enhancers.

Compound Specifications

Property	Detail
Chemical Name	4-[[1-({3-[4-(trifluoromethyl)phenyl]-1,2,4-oxadiazol-5-yl)methyl}piperidin-3-yl)methyl}morpholine
Class	Small Molecule, GLP-1R Positive Allosteric Modulator (PAM)
Molecular Weight	446.9 Da
Key Potency (cAMP)	EC50: ~0.008 nM (in presence of GLP-1)
Selectivity	>50-fold selective for GLP-1R over GCGR and GIPR

Mechanism of Action: Allosteric Potentiation

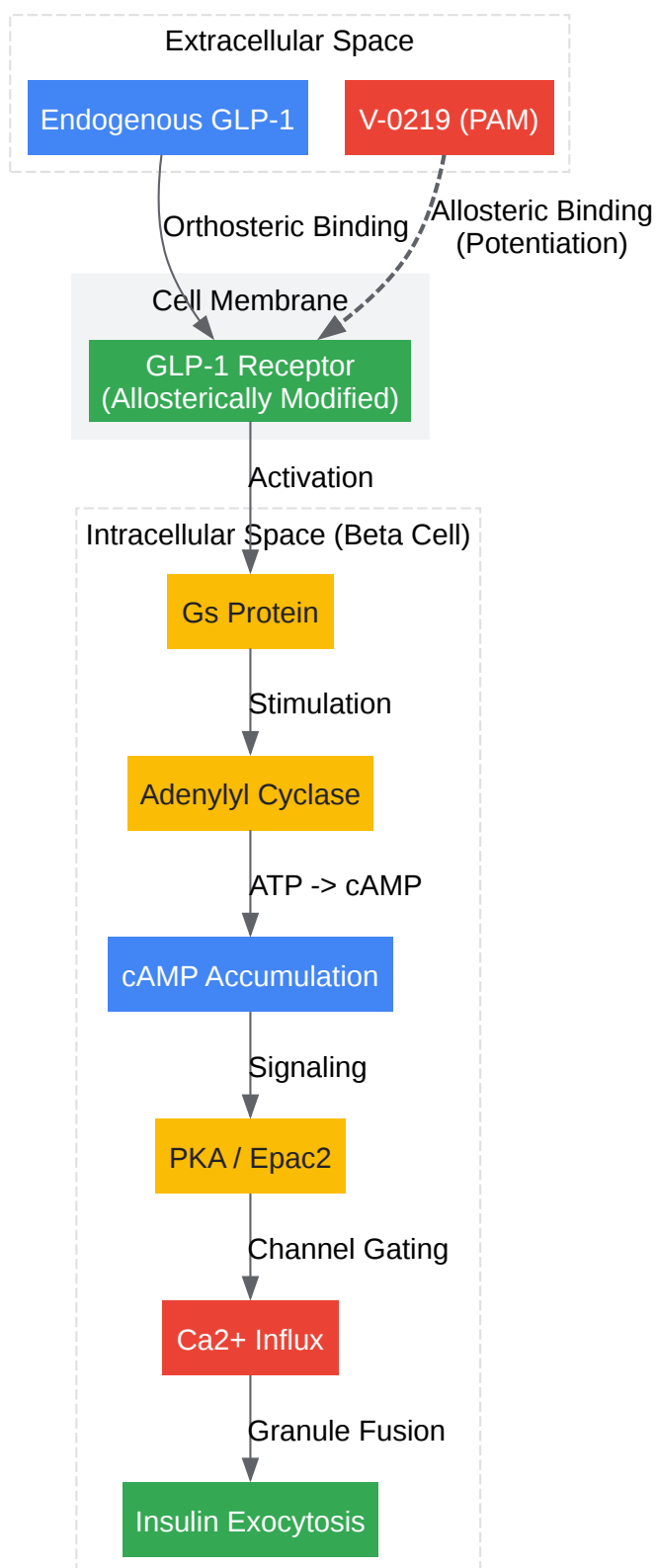
The therapeutic efficacy of **V-0219** relies on its ability to lower the activation threshold of GLP-1R in beta-cells.

Signaling Cascade

When **V-0219** binds to the transmembrane domain of GLP-1R, it stabilizes the active conformation of the receptor-G protein complex. This results in a robust increase in cAMP production only when GLP-1 is present.

- Binding: **V-0219** occupies an allosteric pocket (distinct from the orthosteric peptide pocket).
- Coupling: Enhances protein coupling.
- Amplification: Adenylyl cyclase (AC) activity is upregulated, increasing cytosolic cAMP.
- Effect: cAMP activates PKA and Epac2, triggering influx and insulin granule exocytosis.

Visualization: V-0219 Signaling Pathway



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Figure 1: **V-0219** potentiates GLP-1 signaling.^{[1][2][3][4][5][6][7][8][9][10]} The red dashed line indicates the allosteric modulation that amplifies the receptor's response to the endogenous ligand.

Experimental Protocols for Validation

To validate **V-0219** activity, researchers must employ a "Probe Dependence" strategy. Since **V-0219** is a PAM, it shows minimal activity in the absence of GLP-1. Therefore, assays must compare Vehicle vs. GLP-1 against **V-0219** + GLP-1.

Protocol A: In Vitro cAMP Potentiation Assay (HEK293-GLP1R)

Objective: Quantify the "Left-Shift" in the GLP-1 dose-response curve induced by **V-0219**.

Materials:

- HEK293 cells stably expressing human GLP-1R.^[1]
- HTRF cAMP detection kit (e.g., Cisbio).
- **V-0219** stock (10 mM in DMSO).
- GLP-1 (7-36) amide.^[4]

Step-by-Step Workflow:

- Cell Seeding: Plate 2,000 cells/well in a 384-well white plate.
- Compound Preparation:
 - Prepare a serial dilution of GLP-1 (Agonist).
 - Prepare a fixed concentration of **V-0219** (e.g., 1 μ M and 100 nM).
- Incubation:
 - Add **V-0219** (or DMSO control) to cells first. Incubate for 15 mins at 37°C.

- Rationale: Allows the PAM to occupy the allosteric site prior to agonist binding.
- Add GLP-1 serial dilutions. Incubate for 30 mins at 37°C.
- Detection: Add HTRF lysis buffer containing anti-cAMP-cryptate and cAMP-d2. Incubate 1 hour.
- Analysis: Measure FRET signal (665/620 nm ratio). Calculate EC50 shifts.

Self-Validation Check:

- Success Criteria: The GLP-1 EC50 should decrease by >10-fold in the presence of **V-0219**.
- Negative Control: **V-0219** alone (without GLP-1) should show <10% of maximal cAMP response.

Protocol B: Glucose-Stimulated Insulin Secretion (GSIS) in INS-1E Cells

Objective: Confirm that **V-0219** enhances insulin secretion strictly in a glucose-dependent manner.

Step-by-Step Workflow:

- Starvation: Incubate INS-1E cells in Krebs-Ringer Bicarbonate buffer (KRB) with low glucose (2.8 mM) for 2 hours.
- Treatment Groups:
 - Low Glucose (2.8 mM) + Vehicle
 - High Glucose (16.7 mM) + Vehicle
 - High Glucose (16.7 mM) + GLP-1 (sub-maximal, e.g., 10 pM)
 - High Glucose (16.7 mM) + GLP-1 (10 pM) + **V-0219** (100 nM)
- Incubation: Treat cells for 1 hour at 37°C.

- Harvest: Collect supernatant.
- Quantification: Measure insulin via HTRF or ELISA.

Causality Check:

- If **V-0219** increases insulin at 2.8 mM glucose (Low Glucose), it poses a hypoglycemia risk (Off-target effect).
- Expected Result: Significant potentiation is observed only in the High Glucose + GLP-1 + **V-0219** group.

Visualization: Experimental Validation Workflow



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Figure 2: Screening and validation pipeline for **V-0219**.

Quantitative Performance Data

The following data summarizes the potency of **V-0219** derived from the seminal characterization studies (Decara et al., 2022).

Parameter	Assay System	Value	Note
cAMP Potency (EC50)	HEK293-GLP1R	0.008 nM	In presence of 0.2 nM GLP-1
Insulin Potentiation	INS-1E Beta Cells	~200% increase	vs. GLP-1 alone at 15 mM Glucose
Oral Bioavailability	Rat PK Model	Present	(S)-enantiomer shows superior profile
In Vivo Efficacy	OGTT (Mice)	0.1 mg/kg	Significant reduction in glucose excursion
Selectivity	Panel of 54 Receptors	>10 μ M	No significant off-target binding

References

- Decara, J. M., et al. (2022). Discovery of **V-0219**: A Small-Molecule Positive Allosteric Modulator of the Glucagon-Like Peptide-1 Receptor toward Oral Treatment for "Diabetesity".^[2]^[5]^[8]^[9] Journal of Medicinal Chemistry, 65(7), 5449–5461.^[6]^[9] [\[Link\]](#)

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Sources

- 1. caymanchem.com [caymanchem.com]
- 2. researchgate.net [researchgate.net]
- 3. medchemexpress.com [medchemexpress.com]
- 4. pubs.acs.org [pubs.acs.org]
- 5. pnas.org [pnas.org]
- 6. farmaciajournal.com [farmaciajournal.com]

- [7. Glucagon Receptor | DC Chemicals \[dcchemicals.com\]](#)
- [8. Discovery of V-0219: A Small-Molecule Positive Allosteric Modulator of the Glucagon-Like Peptide-1 Receptor toward Oral Treatment for “Diabesity” - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [9. caymanchem.com \[caymanchem.com\]](#)
- [10. scilit.com \[scilit.com\]](#)
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